

3,5-Dibromo-2-fluoro-4-methylpyridine synonyms and trade names

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Compound of Interest

Compound Name: 3,5-Dibromo-2-fluoro-4-methylpyridine

Cat. No.: B1328900

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Technical Data Sheet: 3,5-Dibromo-2-fluoro-4-methylpyridine

For Researchers, Scientists, and Drug Development Professionals

This document provides a concise technical overview of the chemical compound **3,5-Dibromo-2-fluoro-4-methylpyridine**, focusing on its nomenclature and key identifiers. The information is intended to support researchers and professionals in unambiguous identification and sourcing of this compound for scientific and developmental purposes.

Chemical Identity and Synonyms

The compound **3,5-Dibromo-2-fluoro-4-methylpyridine** is a halogenated pyridine derivative. Accurate identification is crucial for experimental reproducibility and procurement. Below is a summary of its primary identifiers and known synonyms.

Nomenclature and Identification

Identifier Type	Value
Primary Name	3,5-Dibromo-2-fluoro-4-methylpyridine
IUPAC Name	3,5-dibromo-2-fluoro-4-methylpyridine
CAS Number	1000340-01-1 [1] [2] [3] [4] [5]
Molecular Formula	C ₆ H ₄ Br ₂ FN [1] [2] [3] [4] [5]
Molecular Weight	268.91 g/mol [1] [2] [4] [5]

Known Synonyms

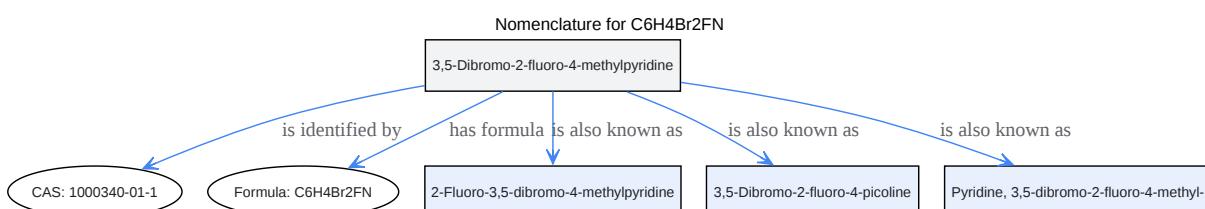
Several synonyms for **3,5-Dibromo-2-fluoro-4-methylpyridine** are used in chemical literature and supplier catalogs. These include:

- 2-Fluoro-3,5-dibromo-4-methylpyridine[\[3\]](#)[\[6\]](#)
- 3,5-Dibromo-2-fluoro-4-picoline[\[3\]](#)[\[5\]](#)[\[6\]](#)
- Pyridine, 3,5-dibromo-2-fluoro-4-methyl-[\[3\]](#)[\[5\]](#)[\[6\]](#)

No specific trade names have been identified for this compound; it is typically referenced by its chemical name or CAS number by suppliers.

Logical Relationship of Nomenclature

The following diagram illustrates the relationship between the primary chemical name and its various synonyms and identifiers, providing a clear visual representation of the nomenclature.



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Caption: Relationship between the primary name and its identifiers and synonyms.

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References

- 1. pharmaffiliates.com [pharmaffiliates.com]
- 2. 3,5-Dibromo-2-fluoro-4-methylpyridine CAS#: 1000340-01-1 [m.chemicalbook.com]
- 3. pschemicals.com [pschemicals.com]
- 4. chembk.com [chembk.com]
- 5. 3,5-Dibromo-2-fluoro-4-methylpyridine Three Chongqing Chemdad Co. , Ltd [chemdad.com]
- 6. parchem.com [parchem.com]
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